

A Comparative Structural Analysis of Substituted Triarylbiomuthines: A Guide for Researchers

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Compound of Interest

Compound Name: *Tris(2-methoxyphenyl)biomuthine*

CAS No.: 83724-41-8

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Introduction

Triarylbiomuthines (Ar_3Bi) represent a fascinating and versatile class of organometallic compounds. Characterized by their stability to air and moisture, they have garnered significant attention for their applications in organic synthesis, catalysis, and materials science.^[1] The biomuth-carbon bond, while weaker than that of its lighter pnictogen congeners, imparts unique reactivity that has been harnessed in a variety of chemical transformations. The structural and electronic properties of triarylbiomuthines can be finely tuned by the introduction of substituents on the aryl rings, which in turn modulates their reactivity and physical characteristics. This guide provides a comprehensive structural comparison of substituted triarylbiomuthines, offering insights into the interplay between substituent effects and molecular geometry, supported by experimental data and detailed protocols.

General Synthetic Routes to Triarylbiomuthines

The synthesis of triarylbiomuthines is most commonly achieved through the reaction of a biomuth(III) halide, typically biomuth trichloride (BiCl_3), with an organometallic nucleophile such

as a Grignard reagent or an organolithium species. This straightforward approach allows for the introduction of a wide variety of substituted aryl groups.

An alternative and often milder method involves an oxidative addition/reductive elimination pathway starting from a trialkylbismuthine.^[2] Furthermore, functional group manipulation on pre-formed triarylbiuthines offers a pathway to highly functionalized derivatives.^[1]

Experimental Protocol: Synthesis of Triphenylbismuthine (Ph₃Bi)

This protocol describes a typical synthesis of triphenylbismuthine using a Grignard reagent.

Materials:

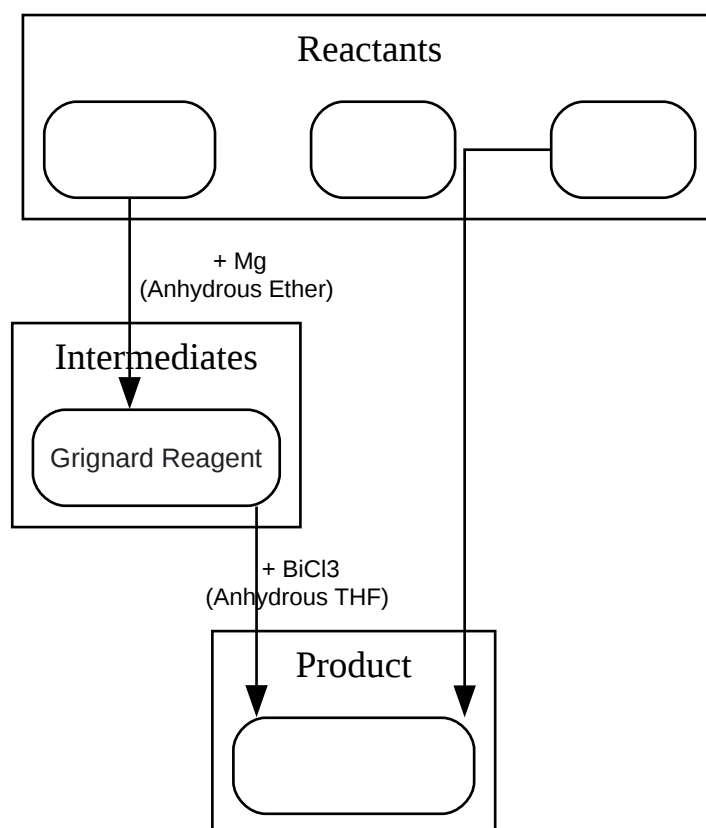
- Bismuth(III) chloride (BiCl₃)
- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether
- Anhydrous tetrahydrofuran (THF)
- Hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate
- Anhydrous magnesium sulfate
- Hexane

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether under a nitrogen atmosphere.

- A solution of bromobenzene in anhydrous diethyl ether is added dropwise to the magnesium suspension to initiate the formation of the Grignard reagent, phenylmagnesium bromide. The reaction mixture is stirred until the magnesium is consumed.
- In a separate flask, a suspension of bismuth(III) chloride in anhydrous THF is prepared under nitrogen.
- The freshly prepared Grignard reagent is added dropwise to the bismuth trichloride suspension at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by the slow addition of 1 M hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with saturated aqueous sodium bicarbonate and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by recrystallization from a suitable solvent system, such as ethanol or a hexane/ethyl acetate mixture, to afford triphenylbismuthine as a white crystalline solid.

Diagram of Synthetic Workflow:



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Caption: General synthesis of triarylbismuthines via the Grignard route.

Structural Comparison: The Influence of Substituents

The molecular geometry of triarylbismuthines is significantly influenced by the electronic and steric nature of the substituents on the aryl rings. X-ray crystallography is the definitive technique for elucidating these structural nuances.

Bond Lengths and Angles

The primary structural parameters for comparison are the bismuth-carbon (Bi-C) bond lengths and the carbon-bismuth-carbon (C-Bi-C) bond angles. In the parent triphenylbismuthine, the bismuth atom adopts a trigonal pyramidal geometry.

Compound	Substituent	Bi-C Bond Length (Å)	C-Bi-C Bond Angle (°)	Reference
Triphenylbismuthine	H	~2.25	~94	
Tris(4-methylphenyl)bismuthine	4-CH ₃	~2.26	~95	[3]
Tris(4-methoxyphenyl)bismuthine	4-OCH ₃	~2.24	~96	[4]
Tris(2-methoxyphenyl)bismuthine	2-OCH ₃	~2.28	~98	[5][6]
Tris(pentafluorophenyl)bismuthine	F ₅	~2.22	~99	[7]

Analysis of Structural Data:

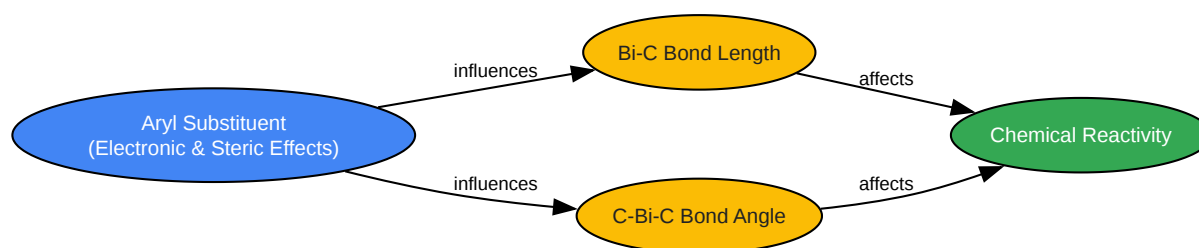
- Electron-donating groups at the para position, such as methyl (CH₃) and methoxy (OCH₃), lead to a slight elongation of the Bi-C bond compared to triphenylbismuthine. This can be attributed to the increased electron density on the aryl ring, which strengthens the π -system but slightly weakens the Bi-C σ -bond through inductive effects.
- Conversely, electron-withdrawing groups, such as the highly electronegative fluorine atoms in tris(pentafluorophenyl)bismuthine, result in a shortening of the Bi-C bond.[7] The strong inductive effect of the fluorine atoms withdraws electron density from the Bi-C bond, increasing its ionic character and shortening the bond length.
- Steric hindrance plays a crucial role, particularly with ortho substituents. In **tris(2-methoxyphenyl)bismuthine**, the Bi-C bond is significantly longer than in its para-substituted counterpart.[5][6] This elongation is a consequence of the steric repulsion between the methoxy groups and the bismuth center, forcing the aryl rings further away. The

C-Bi-C bond angles also tend to increase with the steric bulk of the ortho substituent to accommodate the larger groups.[8]

Molecular Geometry and Conformation

The overall shape of triarylbiomuthines is that of a flattened trigonal pyramid. The degree of flattening can be influenced by the packing forces in the crystal lattice. Substituents can also affect the torsional angles of the aryl rings relative to the Bi-C bonds. In sterically hindered molecules, the aryl rings may be twisted out of their ideal propeller-like conformation to minimize non-bonded interactions.

Logical Relationship between Substituents and Structure:



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Caption: Influence of substituents on the structural parameters and reactivity.

Spectroscopic Characterization

Spectroscopic techniques provide valuable information that complements crystallographic data and allows for the characterization of these compounds in solution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectra of triarylbiomuthines show characteristic signals for the aromatic protons.[9] The chemical shifts are influenced by the electronic nature of the substituents. For instance, electron-donating groups will cause an upfield shift (lower ppm) of the ring protons, while electron-withdrawing groups will lead to a downfield shift.

- ^{13}C NMR: Similar to ^1H NMR, the chemical shifts of the carbon atoms in the aryl rings are sensitive to the electronic environment. The carbon directly bonded to the bismuth atom (ipso-carbon) often exhibits a broad signal.
- ^{209}Bi NMR: Bismuth has a 100% naturally abundant NMR-active nucleus, ^{209}Bi . However, it is a quadrupolar nucleus, which results in very broad signals, limiting its routine application for structural elucidation of triarylbiomuthines.[10]

Vibrational Spectroscopy (IR and Raman)

Infrared (IR) and Raman spectroscopy are powerful tools for probing the vibrational modes of triarylbiomuthines.[11][12][13] The Bi-C stretching vibrations are typically observed in the far-IR region. The frequencies of these vibrations are dependent on the strength of the Bi-C bond and can be correlated with the electronic effects of the substituents. For example, the Bi-C stretching frequency is expected to increase with the presence of electron-withdrawing groups due to the strengthening of the bond.

Experimental Protocol: Characterization by ^1H NMR Spectroscopy

Objective: To obtain the ^1H NMR spectrum of a synthesized triarylbiomuthine.

Materials:

- Synthesized triarylbiomuthine sample
- Deuterated chloroform (CDCl_3) or other suitable deuterated solvent
- NMR tube
- NMR spectrometer

Procedure:

- Dissolve approximately 5-10 mg of the triarylbiomuthine sample in about 0.6 mL of deuterated chloroform in a small vial.
- Transfer the solution to a clean, dry NMR tube.

- Place the NMR tube in the spinner and insert it into the NMR spectrometer.
- Acquire the ^1H NMR spectrum according to the instrument's standard operating procedures. Typical acquisition parameters include a sufficient number of scans to achieve a good signal-to-noise ratio.
- Process the acquired free induction decay (FID) by applying a Fourier transform, phase correction, and baseline correction.
- Integrate the signals and determine the chemical shifts relative to the residual solvent peak or an internal standard (e.g., tetramethylsilane).

Conclusion

The structural landscape of substituted triarylbismuthines is rich and varied, governed by a delicate balance of electronic and steric effects. This guide has provided a comparative overview of these fascinating molecules, highlighting how the judicious choice of substituents can be used to modulate their molecular architecture. The provided experimental protocols offer a starting point for researchers entering this field. A thorough understanding of the structure-property relationships in triarylbismuthines is paramount for the rational design of new reagents and materials with tailored reactivity and functionality.

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